

Personal protective equipment for handling 2-(Bromomethyl)-5-chlorobenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Bromomethyl)-5-chlorobenzonitrile

Cat. No.: B1280578

[Get Quote](#)

Essential Safety and Handling Guide for 2-(Bromomethyl)-5-chlorobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2-(Bromomethyl)-5-chlorobenzonitrile**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

2-(Bromomethyl)-5-chlorobenzonitrile is a hazardous chemical that can cause severe skin burns and eye damage.^{[1][2]} It is also harmful if swallowed, inhaled, or in contact with skin.^[2] Due to its corrosive nature, appropriate personal protective equipment must be worn at all times.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves). [3]	To prevent skin contact and burns.[1]
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is required if there is a splash hazard.[3]	To protect eyes from severe damage.[1]
Skin and Body Protection	A lab coat or chemical-resistant apron.[4][5] Closed-toe shoes are mandatory.	To protect against skin exposure and contamination of personal clothing.[6]
Respiratory Protection	Use in a well-ventilated area or with a fume hood.[7][8] If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be worn.	To prevent inhalation of harmful dust or vapors.[2]

Quantitative Data Summary

The following table summarizes key quantitative data for **2-(Bromomethyl)-5-chlorobenzonitrile**.

Property	Value	Source
Molecular Formula	C ₈ H ₅ BrClN	Sigma-Aldrich
Molecular Weight	230.49 g/mol	Sigma-Aldrich
CAS Number	853368-35-1	Combi-Blocks

Note: Specific toxicological data such as LD50/LC50 values are not fully investigated for this compound.[6]

Step-by-Step Operational Plan

A. Preparation and Handling:

- Review the Safety Data Sheet (SDS): Before handling, thoroughly read and understand the SDS for **2-(Bromomethyl)-5-chlorobenzonitrile**.[\[5\]](#)
- Ensure Proper Ventilation: Work in a well-ventilated area, preferably within a chemical fume hood.[\[7\]](#)[\[8\]](#)
- Don Personal Protective Equipment (PPE): Wear the appropriate PPE as specified in the table above.[\[4\]](#)
- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust.[\[1\]](#) Use a spatula for transfers.
- Avoid Incompatible Materials: Keep the compound away from bases, alcohols, amines, and metals.[\[6\]](#)

B. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Spill Cleanup: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable container for disposal.[\[2\]](#) Clean the affected area thoroughly.

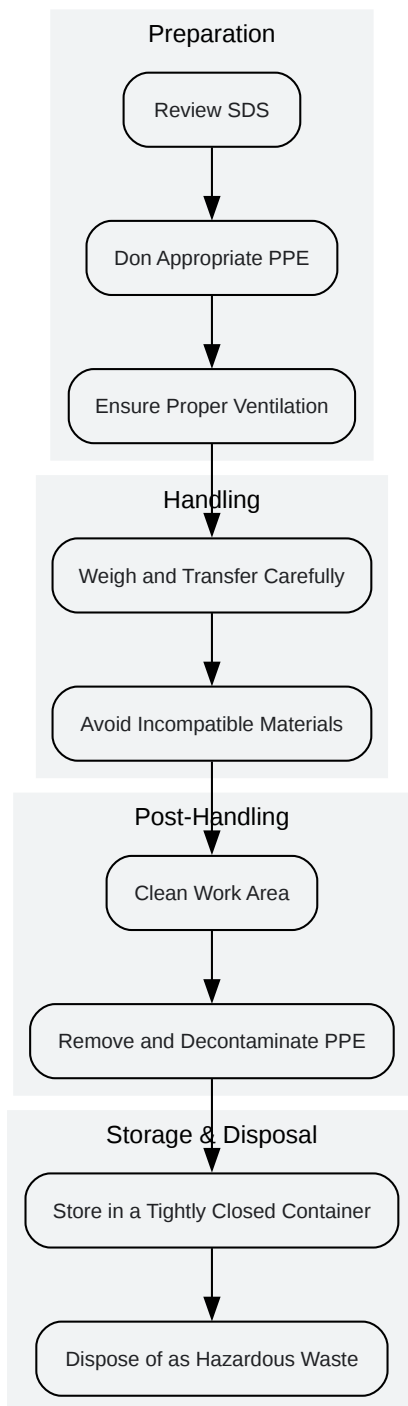
C. Storage and Disposal Plan:

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8] Store in a corrosives area and keep locked up.[1][6]
- Waste Characterization: This material and its container must be disposed of as hazardous waste.[9]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[1][6] All waste disposal must be in accordance with local, state, and federal regulations.[9] Do not allow the product to enter drains.[1]

Workflow Diagram

The following diagram illustrates the safe handling and disposal workflow for **2-(Bromomethyl)-5-chlorobenzonitrile**.

Safe Handling and Disposal Workflow for 2-(Bromomethyl)-5-chlorobenzonitrile

[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. combi-blocks.com [combi-blocks.com]
- 3. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 4. sams-solutions.com [sams-solutions.com]
- 5. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 6. fishersci.com [fishersci.com]
- 7. file.medchemexpress.com [file.medchemexpress.com]
- 8. fishersci.fi [fishersci.fi]
- 9. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Bromomethyl)-5-chlorobenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280578#personal-protective-equipment-for-handling-2-bromomethyl-5-chlorobenzonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com